

# Deuterium Iodide: A Technical Guide to CAS Number and Safety Data

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## Compound of Interest

Compound Name: *Deuterium iodide*

Cat. No.: *B075951*

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This document provides an in-depth guide for researchers, scientists, and drug development professionals on the chemical identifiers, properties, and critical safety data for **Deuterium Iodide**. The information is presented to ensure safe handling, storage, and use in a laboratory setting.

## Chemical Identification and Properties

**Deuterium Iodide** (DI) is the deuterated form of hydrogen iodide. It is a colorless gas that is soluble in water.<sup>[1]</sup> Due to its physical and chemical properties, it requires careful handling.

Table 1: Chemical Identifiers for **Deuterium Iodide**

Identifier	Value	Reference
Chemical Name	Deuterium Iodide	[1]
Synonyms	Hydrogen-d iodide, Iodide deuterium, Hydriodic acid-d	[1]
Molecular Formula	DI	[2][3][4]
Labeled CAS Number	14104-45-1	[1][2][3][4]
Unlabeled CAS Number	10034-85-2	[2][4]
EC Number	237-958-6	[2][3][4]
MDL Number	MFCD00064504	[1][3]

Table 2: Physical and Chemical Properties of **Deuterium Iodide**

Property	Value	Reference
Molecular Weight	128.92 g/mol	[2][3][4][5]
Form	Gas	[1][4]
Boiling Point	-35.1 °C	[1]
Melting Point	-51.93 °C	[1]
Water Solubility	Soluble	[1]
Isotopic Purity	98 atom % D	

## GHS Safety and Hazard Information

**Deuterium Iodide** is classified as a hazardous substance. Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory for its handling.

Table 3: GHS Hazard Summary


Category	Information	Reference
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Pictograms		<a href="#">[1]</a>
Hazard Statements	H280: Contains gas under pressure; may explode if heated.H314: Causes severe skin burns and eye damage.	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Codes	C (Corrosive)	<a href="#">[1]</a>
Risk Statements	34: Causes burns.35: Causes severe burns.	<a href="#">[1]</a>

Table 4: GHS Precautionary Statements for **Deuterium Iodide**

Code	Statement	Reference
Prevention	P260: Do not breathe gas.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1]
Response	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P310: Immediately call a POISON CENTER or doctor/physician.P363: Wash contaminated clothing before reuse.	[1]
Storage	P405: Store locked up.	[1]
Disposal	P501: Dispose of contents/container in accordance with	[1]

local/regional/national/international regulations.

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## Safe Handling and Experimental Protocols

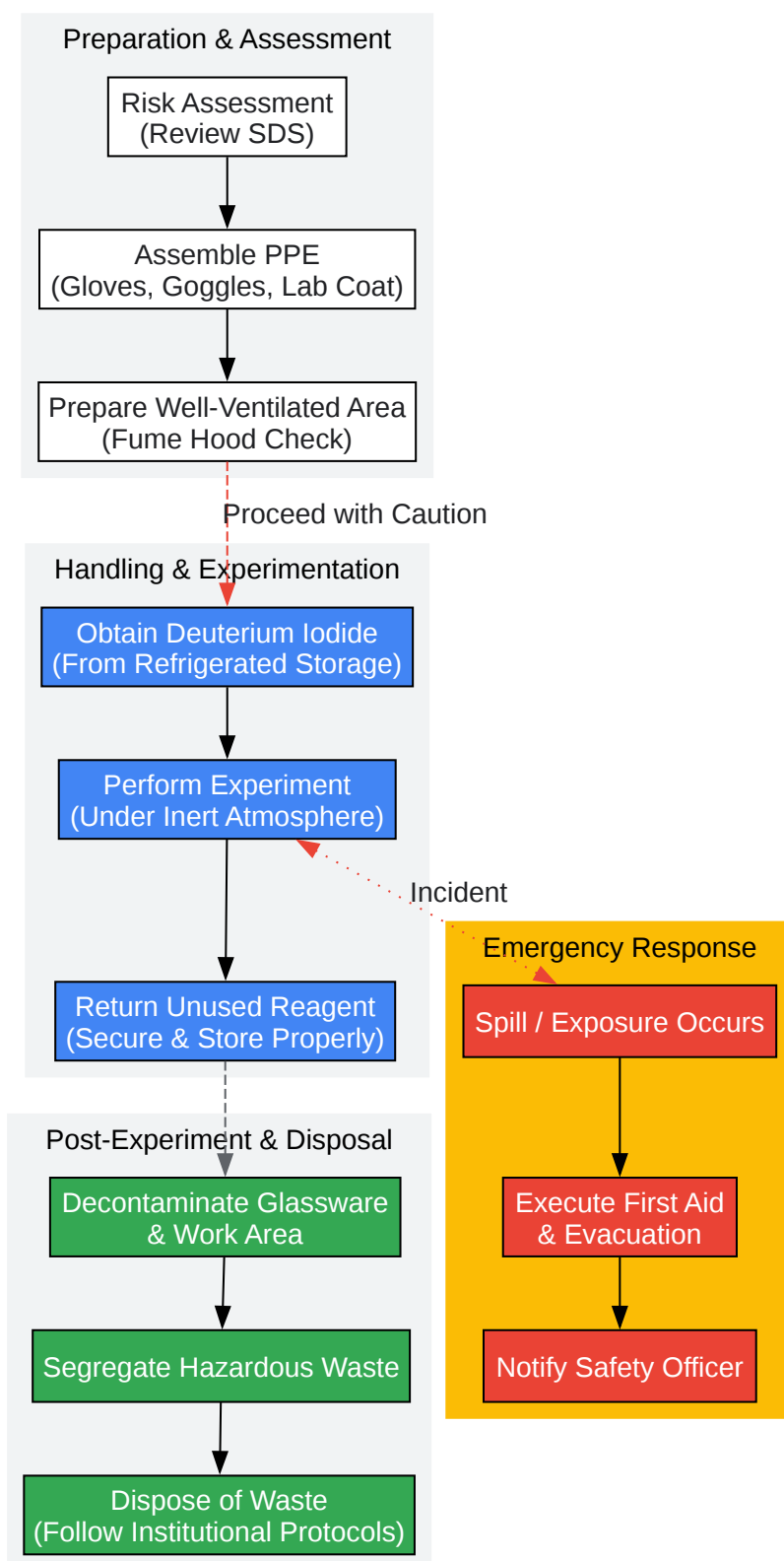
Due to its hazardous nature, strict protocols must be followed when handling **Deuterium Iodide**. The following methodologies are critical for ensuring laboratory safety.

- Eye/Face Protection: Wear chemical safety goggles and a face shield that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[6\]](#)  
[\[7\]](#)
- Skin Protection: Handle with gloves.[\[7\]](#) Wear fire/flame resistant and impervious clothing to prevent skin exposure.[\[6\]](#) Contaminated clothing should be changed immediately.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of the gas.[\[6\]](#)
- Temperature: Store in a refrigerated environment between +2°C and +8°C.[\[2\]](#)[\[4\]](#)
- Conditions: Keep containers tightly sealed in a dry, well-ventilated place.[\[7\]](#) Protect from light.[\[2\]](#)[\[4\]](#) Store under an inert gas.
- Incompatibilities: Keep away from strong oxidizing agents.
- Evacuation: Evacuate personnel to safe areas and ensure adequate ventilation.[\[6\]](#)
- Source Control: If it can be done safely, stop the flow of gas. Eliminate all ignition sources.[\[6\]](#)
- Containment: For any spills of solutions, prevent further leakage and entry into drains if safe to do so.[\[6\]](#)
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[\[8\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or shower.[\[1\]](#) Consult a physician.

- Eye Contact: Rinse cautiously with water for several minutes.<sup>[1]</sup> Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and never give anything by mouth to an unconscious person.<sup>[8]</sup> Consult a physician immediately.<sup>[1]</sup>

## Visualized Safety Workflow

The following diagram outlines the logical workflow for the safe handling of **Deuterium Iodide**, from initial assessment to final disposal.



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